

Cdc7-IN-19 binding affinity and selectivity profile

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Compound Focus: Cdc7-IN-19

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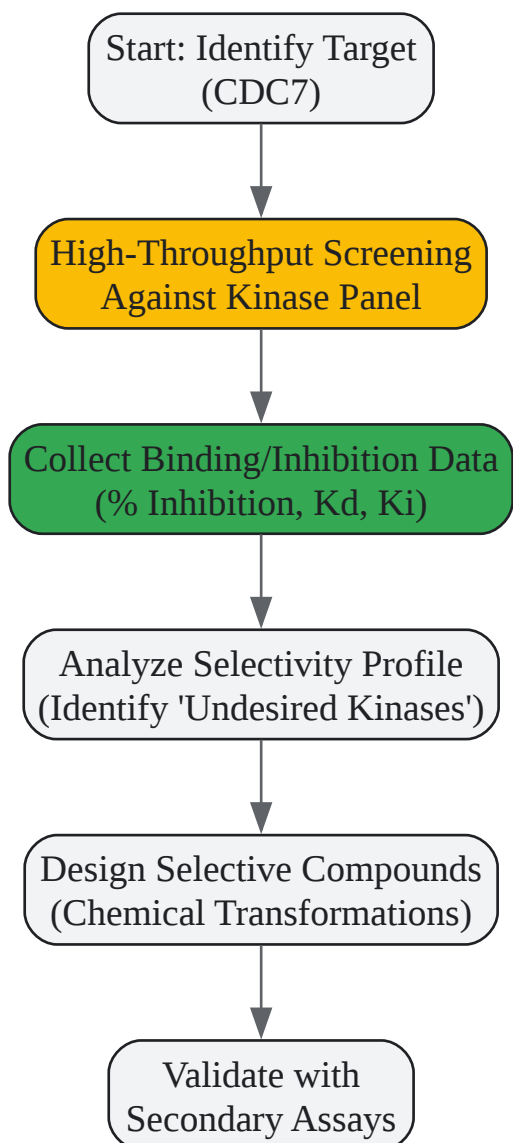
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Context from General CDC7 Research

Although data on **Cdc7-IN-19** is unavailable, current research provides context on CDC7 as a target. The table below summarizes key points from the search results.

Topic	Summary from Search Results
CDC7 Function	Serine/threonine kinase; forms DDK complex with DBF4; essential for DNA replication initiation [1] [2].
Inhibitor Examples	TAK-931 , XL413 , simurosertib , PHA-767491 are cited; no mention of Cdc7-IN-19 [3] [4] [5].
Selectivity Challenge	Known CDC7 inhibitors are ATP-competitive , often leading to selectivity issues [4].
Profiling Method	Kinase selectivity is determined by profiling against large panels of kinases; % inhibition or Kd values are common metrics [6].

Based on the general methodology for determining kinase selectivity found in the search results [6], the conceptual workflow can be summarized as follows:



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Conceptual workflow for kinase inhibitor selectivity profiling.

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References

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6. Targeted Kinase Selectivity from Kinase Profiling Data - PMC [pmc.ncbi.nlm.nih.gov]

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